

## Information on "Parillin" Unverifiable

**Author:** BenchChem Technical Support Team. **Date:** April 2026

### Compound of Interest

|                |            |
|----------------|------------|
| Compound Name: | Parillin   |
| CAS No.:       | 19057-61-5 |
| Cat. No.:      | B1207605   |

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Comprehensive safety and disposal procedures for a substance identified as "**Parillin**" cannot be provided at this time. Extensive searches for a chemical with this specific name have not yielded a corresponding Safety Data Sheet (SDS) or any verifiable scientific or regulatory documentation. The initial search results provided information for other substances such as Vanillin, Parasin I, Paraxylene, and Praline, none of which are chemically equivalent to "**Parillin**."

Providing handling and disposal guidance without accurate and specific information for a given chemical would be irresponsible and could pose a significant safety risk to researchers, scientists, and drug development professionals. Each chemical has unique physical, chemical, and toxicological properties that dictate the appropriate safety precautions and disposal methods.

It is imperative to consult the official Safety Data Sheet (SDS) provided by the manufacturer for any chemical before handling or disposal. The SDS contains critical information regarding hazards, personal protective equipment (PPE), first-aid measures, and environmental precautions.

In the absence of specific information for "**Parillin**," general best practices for handling and disposing of laboratory chemicals should be followed. These include:

- Risk Assessment: Always conduct a thorough risk assessment before starting any new procedure.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses or goggles, lab coats, and chemical-resistant gloves.
- Ventilation: Work in a well-ventilated area, such as a fume hood, especially when handling powders or volatile substances.
- Waste Segregation: Segregate chemical waste according to institutional and local regulations. Never mix incompatible waste streams.
- Consult EHS: Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste disposal.

Until a verifiable Safety Data Sheet for "**Parillin**" can be obtained, it is strongly advised to treat the substance as hazardous and handle it with the utmost caution.

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